

A Comparative Guide to the Helical Structures of TNA and DNA

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *DMTr-TNA-G(O6-CONPh₂)
(N2Ac)-amidite*

Cat. No.: *B12390846*

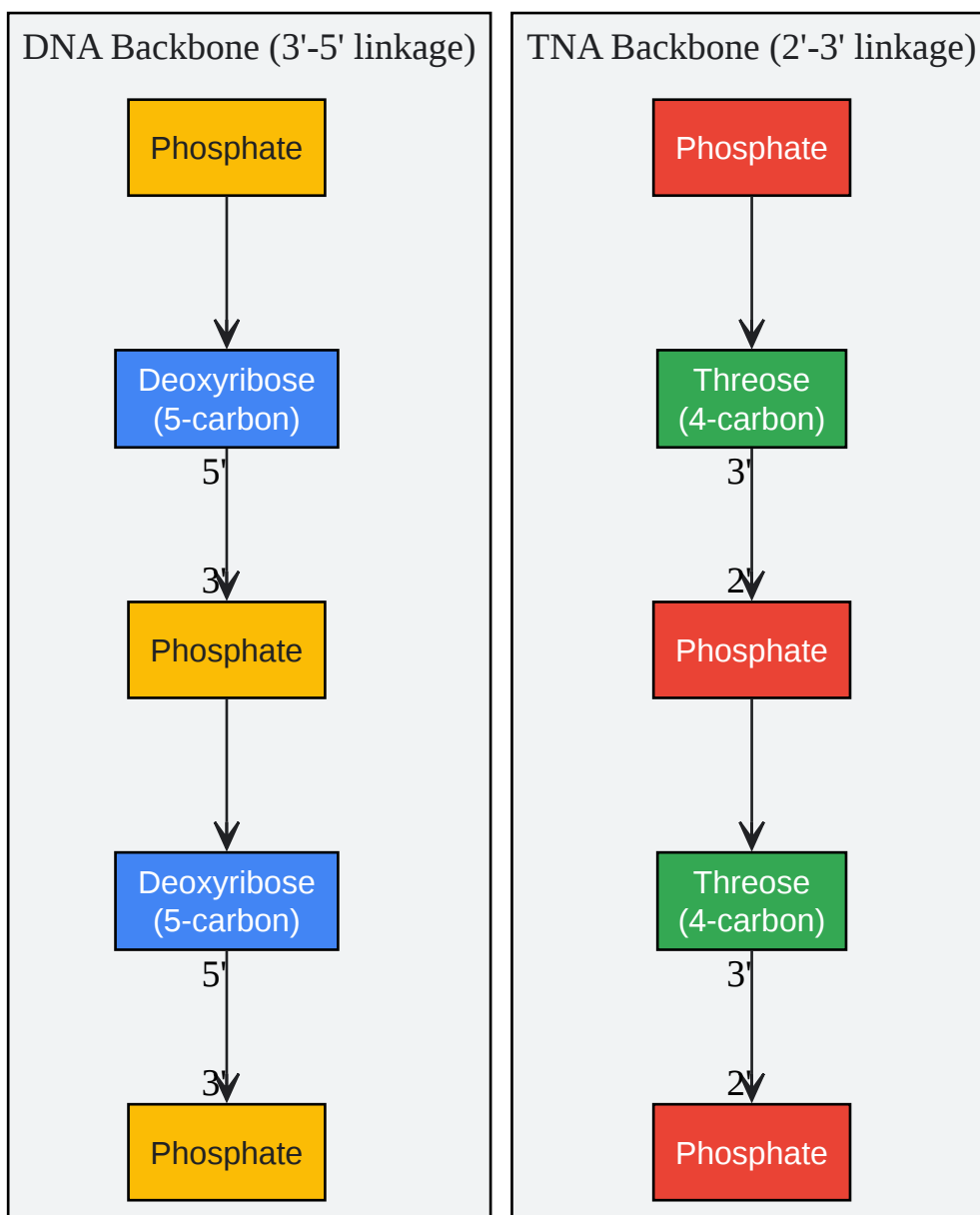
[Get Quote](#)

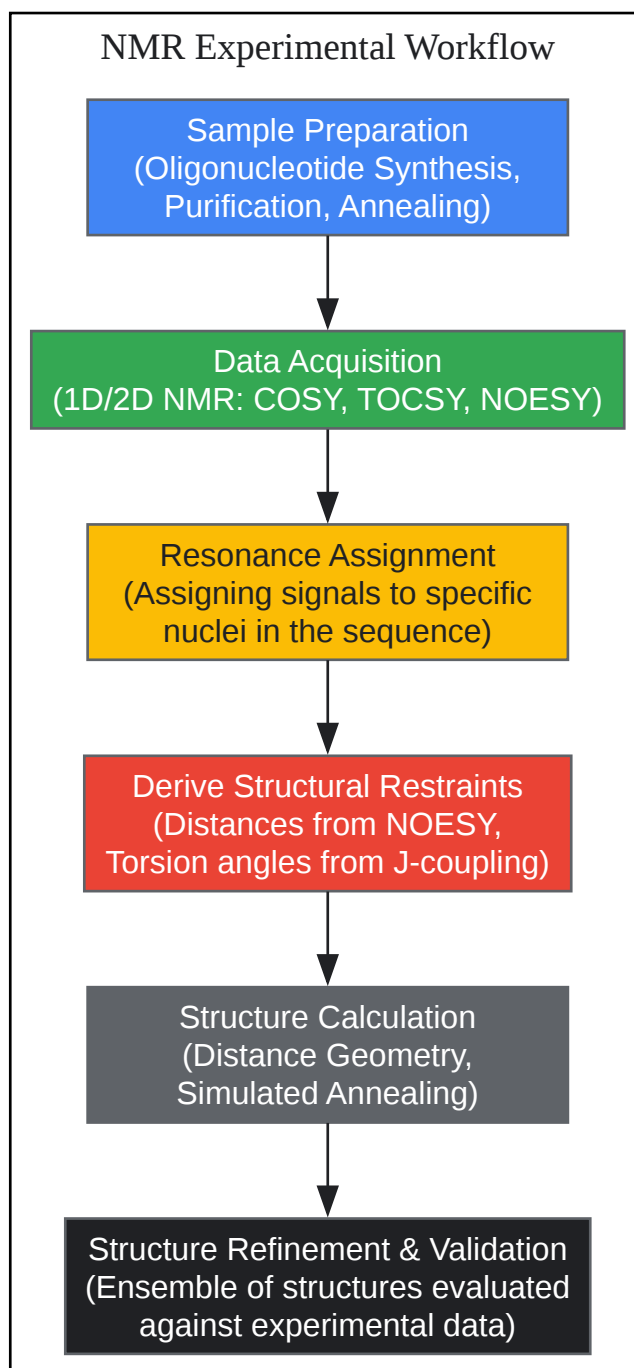
For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective structural comparison between Threose Nucleic Acid (TNA), a promising synthetic genetic polymer, and its natural counterpart, Deoxyribonucleic Acid (DNA). By presenting key structural parameters, fundamental chemical differences, and the experimental protocols used for their determination, this document serves as a valuable resource for researchers in nucleic acid chemistry, synthetic biology, and pharmacology.

Fundamental Backbone and Sugar Differences

The primary distinction between TNA and DNA lies in the sugar-phosphate backbone. TNA is constructed from α -L-threofuranose sugars, which are four-carbon tetroses, linked by 2' to 3' phosphodiester bonds. In contrast, DNA utilizes a five-carbon 2'-deoxyribose sugar linked by 3' to 5' phosphodiester bonds. This results in a TNA backbone repeat unit that is one atom shorter than that of DNA, leading to significant conformational rigidity and altered helical parameters.^[1]
^[2]





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. structbio.vanderbilt.edu \[structbio.vanderbilt.edu\]](https://structbio.vanderbilt.edu)
- [2. Structural Insights into Conformational Differences between DNA/TNA and RNA/TNA Chimeric Duplexes - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/31111111/)
- To cite this document: BenchChem. [A Comparative Guide to the Helical Structures of TNA and DNA]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12390846/docs#a-comparative-guide-to-the-helical-structures-of-tna-and-dna\]](https://www.benchchem.com/product/b12390846/docs#a-comparative-guide-to-the-helical-structures-of-tna-and-dna)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check